

Phase 1b Clinical Trial Data Summary (SFA-002)

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Pap-1

CAS No.: 870653-45-5

Cat. No.: S543733

[Get Quote](#)

The table below summarizes the key efficacy and safety outcomes from the Phase 1b trial in patients with mild-to-moderate psoriasis [1].

Trial Aspect	Details & Results
Trial Identifier	Phase 1b
Drug Candidate	SFA-002
Indication	Mild-to-Moderate Psoriasis
Primary Endpoint (Safety)	Met. No treatment-related adverse events, toxicities, or rebound effects observed.
Exploratory Endpoint (Efficacy)	Met. Statistically significant improvements in PASI (Psoriasis Area and Severity Index) percentage change and IGA (Investigator Global Assessment) scores vs. placebo.
Key Characteristic	Oral, small-molecule, non-immunosuppressive; acts as an IL-10 up-regulator.

Experimental Protocol & Trial Design

The Phase 1b trial was designed to evaluate both the safety and preliminary efficacy of SFA-002 [1].

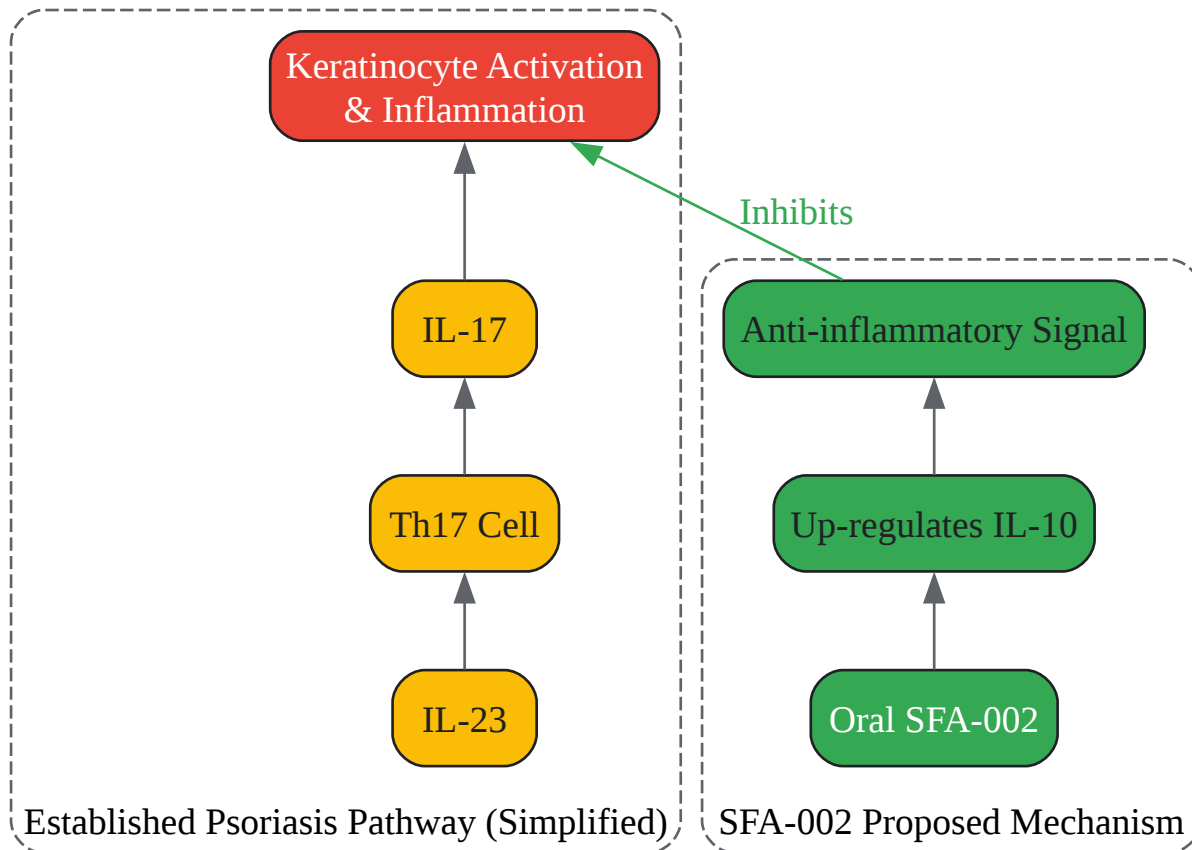
- **Trial Design:** The study included **two cohorts** that evaluated **two different formulations** of SFA-002. The promising results are specifically attributed to the formulation used in Cohort 2 [1].
- **Patient Population:** The trial enrolled patients with mild-to-moderate plaque psoriasis. This patient group represents over 80% of all plaque psoriasis cases and currently has limited effective oral treatment options [1].
- **Outcome Measures:**
 - **Safety:** Monitored for treatment-related adverse events and toxicities throughout the treatment period, with follow-up for rebound effects after treatment cessation [1].
 - **Efficacy:** Assessed using standardized tools: **PASI** to measure the severity and extent of psoriasis, and **IGA** as a standardized rating of disease severity [1].

Mechanism of Action and Scientific Context

SFA-002 is an investigational oral drug with a novel mechanism that distinguishes it from existing psoriasis therapies [1].

- **Proposed Mechanism:** SFA-002 is described as an **IL-10 up-regulator in immune cells** [1]. IL-10 is generally considered an anti-inflammatory cytokine. This approach aims to resolve inflammation by modulating the immune system rather than broadly suppressing it.
- **Scientific Context:** Most current, highly effective biologics for psoriasis target pro-inflammatory cytokines like **IL-17** or **IL-23**, which are higher in the well-established TNF/IL-23/IL-17 inflammatory signaling cascade [2] [3]. SFA-002's mechanism of up-regulating an anti-inflammatory cytokine represents a different, targeted strategy.

The following diagram illustrates the proposed mechanism of SFA-002 within the broader context of psoriatic inflammation:



[Click to download full resolution via product page](#)

Technical Analysis and Future Development

- **Non-Immunosuppressive Approach:** The developer emphasizes a **targeted, non-immunosuppressive** mechanism [1]. This could potentially offer a better safety profile by avoiding the increased risk of infections associated with broad immunosuppression.
- **Positioning and Unmet Need:** SFA-002 is positioned to address the treatment gap for the mild-to-moderate patient population, where effective oral options are limited compared to injectable biologics typically used for severe disease [1].
- **Regulatory Status and Next Steps:** SFA Therapeutics has filed an annual safety update with the FDA. Based on the positive Phase 1b results, the company has announced plans to advance the Cohort 2 formulation into a **Phase 2 clinical trial** [1].

The initial data for SFA-002 is promising, particularly its safety profile and novel mechanism. The research community continues to explore pathways like TNF/IL-23/IL-17 for advanced therapies [2] [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. SFA Therapeutics Announces Positive Phase 1b Data of ... [biospace.com]
2. Signaling pathways and targeted therapies for psoriasis [nature.com]
3. A psoriasis cure could be in touching distance [nature.com]

To cite this document: Smolecule. [Phase 1b Clinical Trial Data Summary (SFA-002)]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b543733#pap-1-phase-ib-clinical-trial-psoriasis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com